

2-(3-Methoxyphenoxy)ethanamine chemical properties and structure

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Compound of Interest

Compound Name: 2-(3-Methoxyphenoxy)ethanamine

Cat. No.: B136468

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An In-depth Technical Guide to 2-(3-Methoxyphenoxy)ethanamine

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **2-(3-Methoxyphenoxy)ethanamine**, a key intermediate in the pharmaceutical industry. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Chemical Properties and Structure

2-(3-Methoxyphenoxy)ethanamine, with the CAS number 6487-86-1, is an organic compound featuring a methoxyphenoxy group attached to an ethanamine moiety.^{[1][2]} Its structure and properties make it a valuable building block in the synthesis of more complex molecules.

Structural Identifiers

The structural identity of **2-(3-Methoxyphenoxy)ethanamine** can be represented by several standard notations:

Identifier	Value
IUPAC Name	2-(3-methoxyphenoxy)ethanamine
Molecular Formula	C ₉ H ₁₃ NO ₂ [1][2]
SMILES	COCc1cccc(OCCN)c1
InChI Key	InChI=1S/C9H13NO2/c1-12-8-4-2-3-7(11-6-5-10)9-8

Physicochemical Properties

A summary of the key physicochemical properties of **2-(3-Methoxyphenoxy)ethanamine** is presented below. It is important to note that while some data is readily available, specific values for melting point and a detailed solubility profile in various organic solvents are not extensively reported in the public domain.

Property	Value	Source
Molecular Weight	167.21 g/mol	[1]
Boiling Point	158-160 °C at 20 Torr	[3]
Density	1.1 ± 0.1 g/cm ³	[3]
Appearance	Powder or liquid	[2]
Purity	Typically ≥97%	[1][2]
Storage	Store in a tightly closed container in a dry and cool place.	[2]

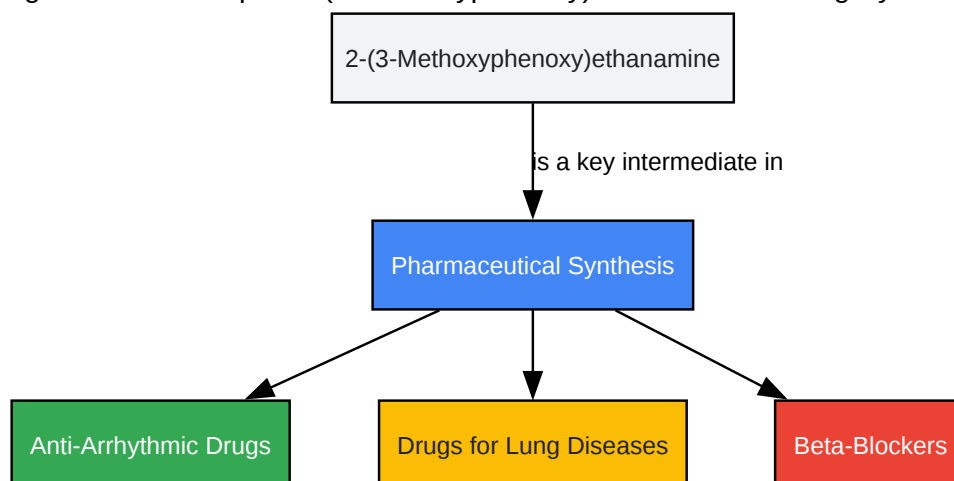
Synthesis and Applications

Role as a Pharmaceutical Intermediate

2-(3-Methoxyphenoxy)ethanamine is primarily utilized as an intermediate in the synthesis of pharmaceutical compounds.[1][3] Its chemical structure, containing a reactive amine group, makes it a suitable precursor for the development of various therapeutic agents. Notably, it is a

key component in the production of anti-arrhythmic drugs and medications for the treatment of lung diseases.[3] It also plays a role in the synthesis of beta-blockers and other cardiovascular drugs designed to manage hypertension and related heart conditions.[1]

Logical Relationship of 2-(3-Methoxyphenoxy)ethanamine in Drug Synthesis



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Role as a pharmaceutical intermediate.

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(3-Methoxyphenoxy)ethanamine** are not widely available in peer-reviewed literature. However, a general approach for the synthesis of its isomer, 2-(2-methoxyphenoxy)ethylamine, is described in patent literature. This process typically involves the reaction of a corresponding methoxyphenol with a protected aminoethyl halide, followed by deprotection. While a specific protocol for the 3-methoxy isomer is not provided here, a similar synthetic strategy would likely be applicable.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing the direct biological activity or associated signaling pathways of **2-(3-Methoxyphenoxy)ethanamine** itself. Its significance in

the scientific literature is predominantly as a precursor molecule in the synthesis of pharmacologically active compounds. The biological effects of the final drug products, such as beta-blockers, are well-characterized and involve the modulation of adrenergic receptor signaling pathways. However, these activities are attributed to the final complex molecules rather than the intermediate, **2-(3-Methoxyphenoxy)ethanamine**. Further research would be required to elucidate any intrinsic biological properties of this compound.

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